

Potential Therapeutic Targets of Solasurine: An In-depth Technical Guide

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Compound of Interest

Compound Name: Solasurine

Cat. No.: B12102565

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Disclaimer: Scientific literature on the specific therapeutic targets of **Solasurine** is currently limited. The primary research available points towards its interaction with the main protease of the SARS-CoV-2 virus. However, due to the structural similarity of **Solasurine** to other well-researched steroidal alkaloids from Solanum species, namely Solasonine and Solasodine, this guide will focus on the established anticancer therapeutic targets of these related compounds. The information presented here on Solasonine and Solasodine can provide a valuable framework for future research into the potential therapeutic applications of **Solasurine**.

Executive Summary

Solasurine, a steroidal alkaloid, has been identified as a potential interactor with the C3-like protease of SARS-CoV-2, suggesting a possible role as an antiviral agent.[1] However, a significant body of research on the structurally similar compounds, Solasonine and Solasodine, has revealed potent anticancer activities through the modulation of several key signaling pathways involved in cell proliferation, survival, and metastasis. This guide provides a comprehensive overview of the therapeutic targets of Solasonine and Solasodine, presenting quantitative data on their cytotoxic effects, detailed experimental protocols for key assays, and visual representations of the signaling pathways they modulate. The primary signaling pathways implicated in the anticancer effects of these alkaloids include the PI3K/Akt, MAPK, NF-κB, and Hedgehog/Gli1 pathways.

Anticancer Activity of Solasonine and Solasodine: Quantitative Analysis

The cytotoxic effects of Solasonine and Solasodine have been evaluated against a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the tables below.

Table 1: IC₅₀ Values of Solasonine in Various Cancer Cell Lines

Cancer Type	Cell Line	IC50 (μM)	Exposure Time (h)	Reference
Gastric Cancer	SGC-7901	18	24	
Lung Cancer	H446	Not explicitly stated, but significant apoptosis at 13.6 μM	24	[2]
Bladder Cancer	T24	~50	48	[3]
Bladder Cancer	5637	~80	48	[3]
Colorectal Cancer	SW620	35.52	24	[4]
Colorectal Cancer	SW480	44.16	24	[4]
Lung Adenocarcinoma	A549	44.18	24	[4]
Gastric Cancer	MGC803	46.72	24	[4]
Pancreatic Cancer	PANC-1	Not explicitly stated, but apoptosis observed at 25 and 50 μM	24	[5]
Pancreatic Cancer	CFPAC-1	Not explicitly stated, but apoptosis observed at 25 and 50 μM	24	[5]
Acute Monocytic Leukemia	THP-1	Not explicitly stated, but proliferation inhibited	Not specified	[6]

Acute Monocytic Leukemia	MV4-11	Not explicitly stated, but proliferation inhibited	Not specified	[6]
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Table 2: IC50 Values of Solasodine in Various Cancer Cell Lines

Cancer Type	Cell Line	IC50 (μM)	Exposure Time (h)	Reference
Cervical Cancer	HeLa	12.17 ± 3.3	Not specified	[7]
Colorectal Cancer	HCT116	Varies with time	24, 48, 72	[8]
Colorectal Cancer	HT-29	Varies with time	24, 48, 72	[8]
Colorectal Cancer	SW480	Varies with time	24, 48, 72	[8]
Prostate Cancer	PC3	Not specified	Not specified	[9]
Breast Cancer	MCF-7	Not specified	Not specified	[9]
Human Myeloid Leukemia	U937	Not specified	Not specified	[9]

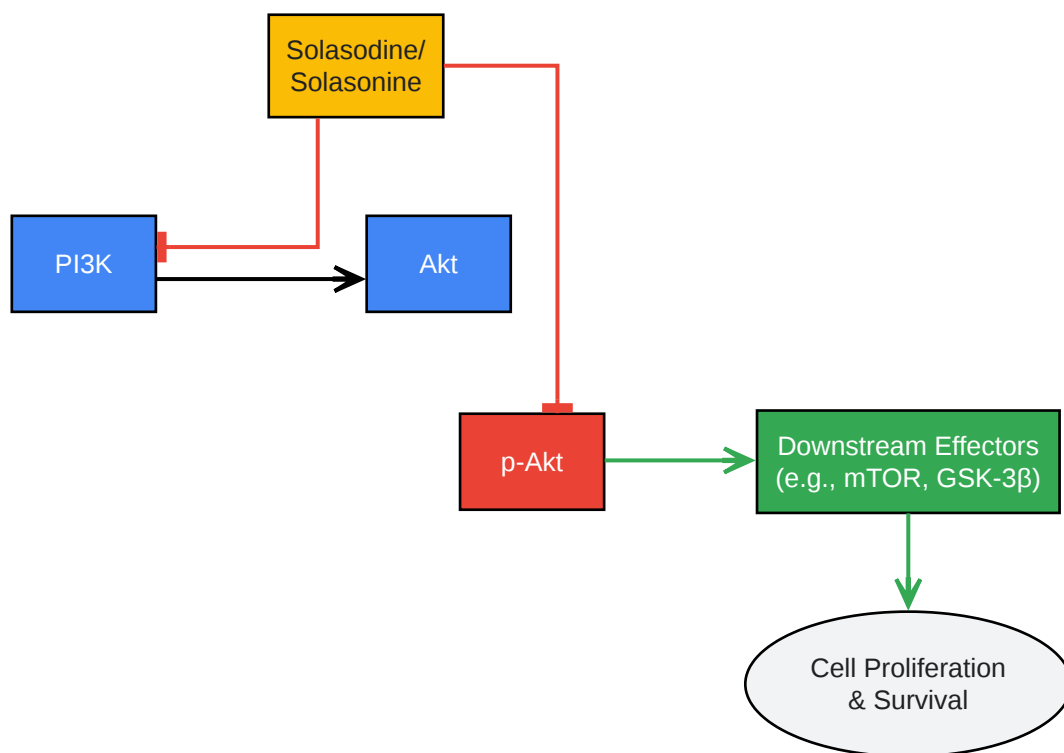
Key Signaling Pathways and Therapeutic Targets

Solasodine and Solasonine exert their anticancer effects by modulating multiple signaling pathways that are crucial for tumor growth and survival.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a critical regulator of cell survival, proliferation, and growth. Its aberrant activation is a common feature in many cancers. Both Solasonine and Solasodine have been shown to inhibit this pathway.[\[3\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)

- Mechanism of Action: These compounds typically lead to a decrease in the phosphorylation of Akt (p-Akt), which is the active form of the protein. This, in turn, affects downstream targets of Akt, leading to the induction of apoptosis and inhibition of cell proliferation.[12][13] Solasodine has been shown to downregulate p-PI3K and p-AKT in colorectal cancer cells.[8]

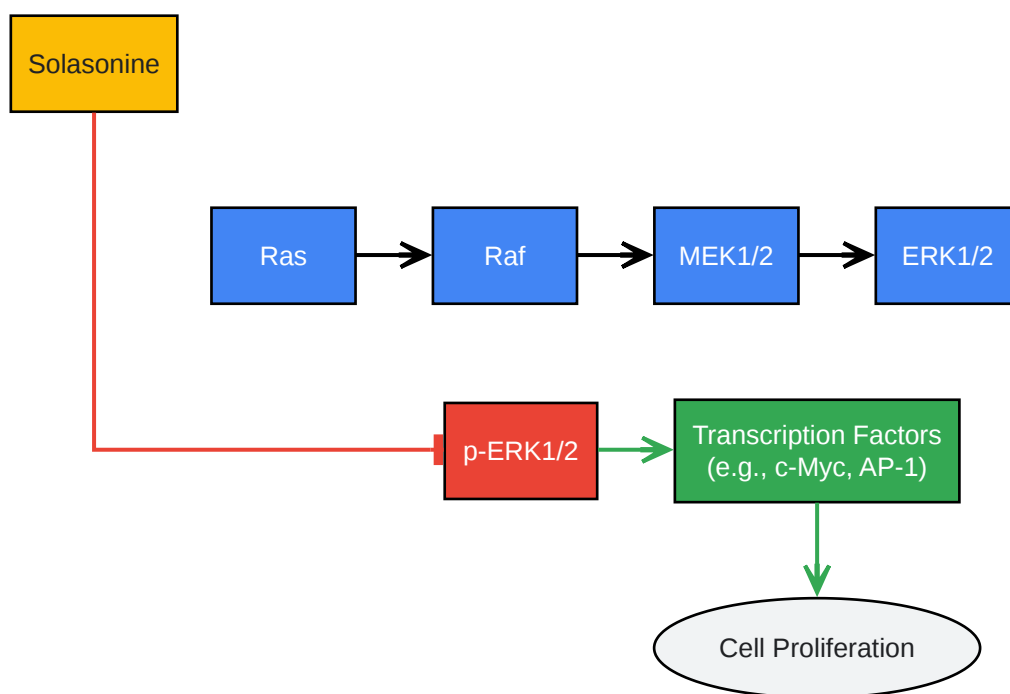


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Caption: Inhibition of the PI3K/Akt signaling pathway by Solasonine/Solasodine.

MAPK/ERK Signaling Pathway

The MAPK/ERK pathway is another crucial signaling cascade that regulates cell proliferation, differentiation, and survival. Solasonine has been demonstrated to inhibit this pathway in bladder cancer cells by decreasing the phosphorylation of ERK, P38, and MEK1/2.[3]

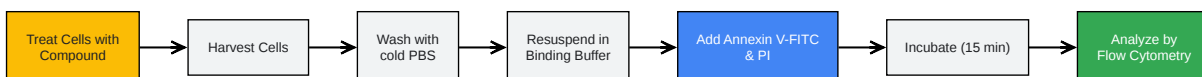
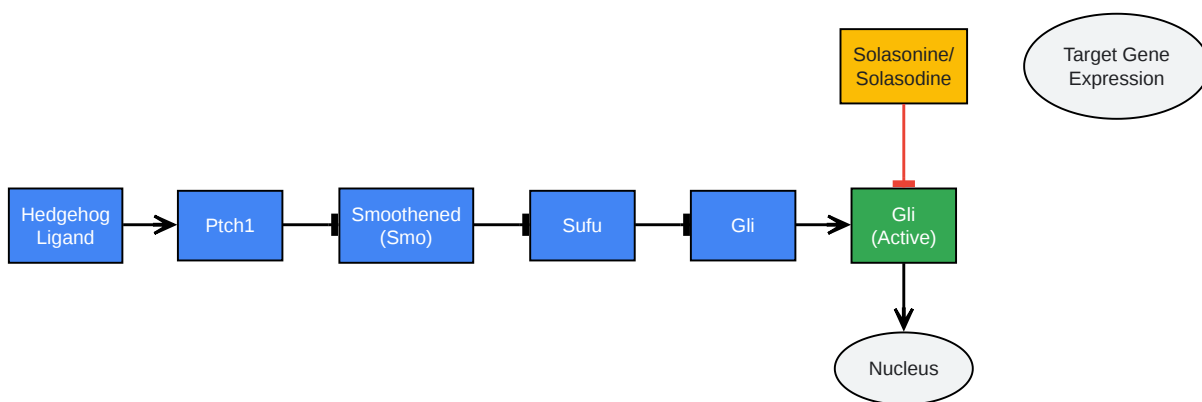
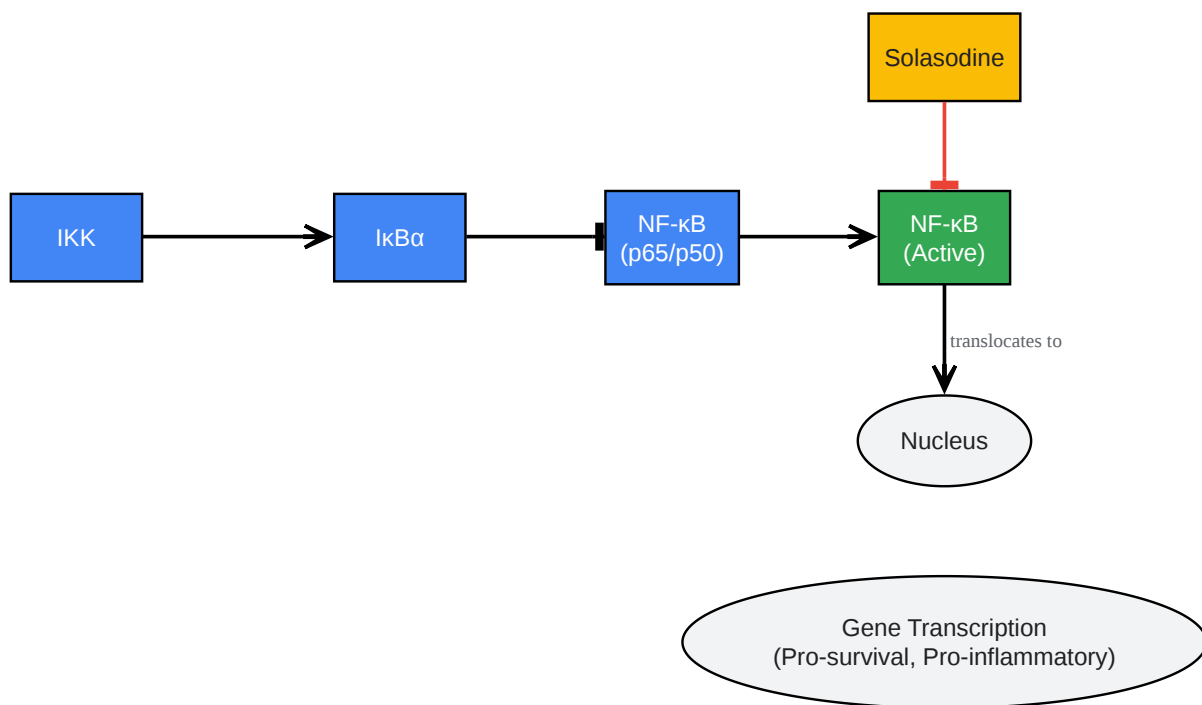


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Caption: Solasonine-mediated inhibition of the MAPK/ERK signaling pathway.

NF- κ B Signaling Pathway

The NF- κ B signaling pathway plays a key role in inflammation, immunity, and cell survival. Its constitutive activation is linked to cancer development and chemoresistance. Solasonine has been shown to target NF- κ B signaling to overcome multidrug resistance in cancer by inhibiting the nuclear translocation of the p65 subunit.^{[14][15]}



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